

Essential Safety and Operational Guidance for Handling Xylenol Orange Tetrasodium Salt

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Compound of Interest

Compound Name: *Xylenol orange tetrasodium salt, IND*

Cat. No.: *B15544364*

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Researchers, scientists, and drug development professionals must adhere to stringent safety protocols when handling chemical compounds. This document provides essential, immediate safety and logistical information for the handling of **Xylenol orange tetrasodium salt, IND**, including detailed operational and disposal plans. The following procedural guidance is designed to ensure the safe use of this substance in a laboratory setting.

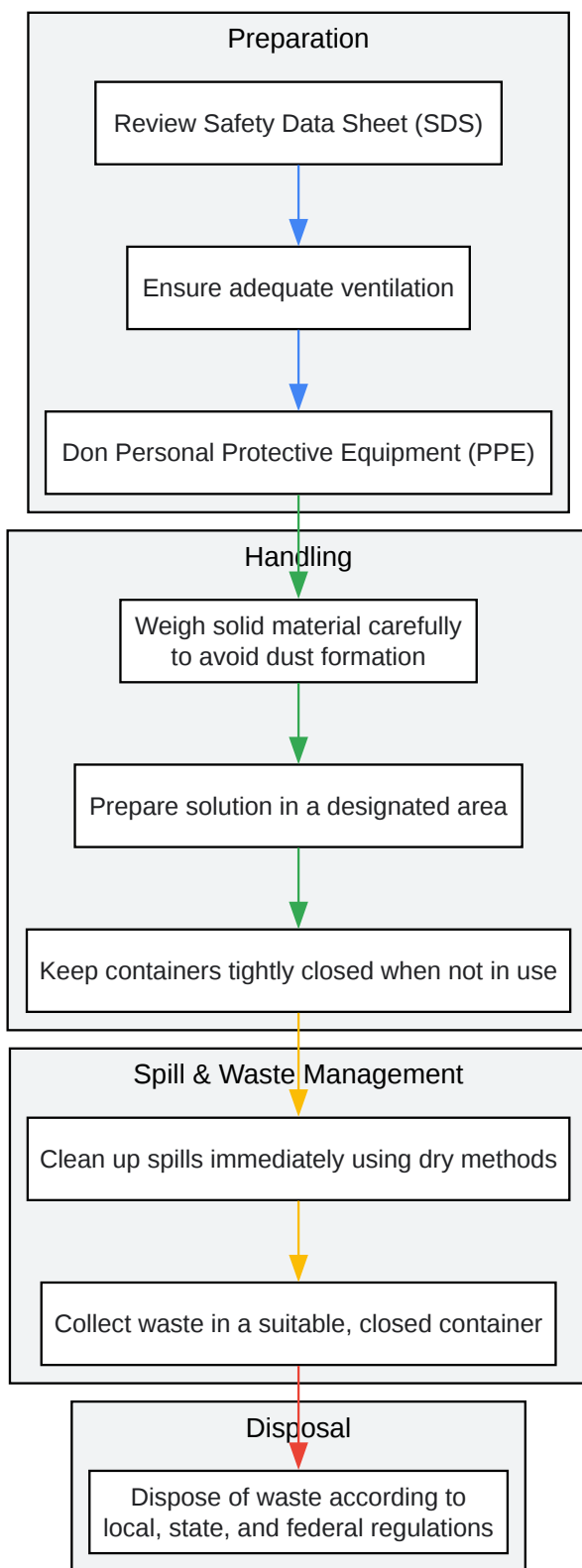
Personal Protective Equipment (PPE) and Safety Parameters

Proper selection and use of personal protective equipment are paramount to minimizing exposure and ensuring personal safety. The following table summarizes the recommended PPE and other relevant safety information for handling Xylenol orange tetrasodium salt.

Parameter	Specification	Source
Eye/Face Protection	Safety goggles with side protection.	[1][2]
Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).	[3]	
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374.	[1][2]
Type of Material: NBR (Nitrile rubber).	[1]	
Material Thickness: >0.11 mm.	[1]	
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat or overalls, to prevent skin exposure.	[4][5][6]
Respiratory Protection	Respiratory protection is necessary when dust is formed.	[1][2]
Use a particulate filter device (EN 143), such as a P1 or N95 respirator.	[1][3]	
Occupational Exposure Limits	This product, as supplied, does not contain any hazardous materials with established occupational exposure limits.	[4]

Safe Handling and Operational Workflow

A systematic approach to handling Xylenol orange tetrasodium salt is crucial for laboratory safety. The following diagram illustrates the key steps from preparation to disposal.



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